

3-Amino-4-bromobenzaldehyde molecular structure and weight

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Compound of Interest

Compound Name: 3-Amino-4-bromobenzaldehyde

Cat. No.: B112528

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Technical Guide: 3-Amino-4-bromobenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the molecular structure and key physicochemical properties of **3-Amino-4-bromobenzaldehyde**, a compound of interest in various research and development applications.

Molecular Properties

The fundamental molecular characteristics of **3-Amino-4-bromobenzaldehyde** are summarized in the table below. This data is essential for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value	References
Molecular Formula	C ₇ H ₆ BrNO	[1] [2] [3] [4]
Molecular Weight	200.03 g/mol	[1] [3] [5]
IUPAC Name	3-amino-4-bromobenzaldehyde	[1]
CAS Number	359867-42-8	[1] [2] [3] [4]
Canonical SMILES	C1=CC(=C(C=C1C=O)N)Br	[3]

Molecular Structure

The two-dimensional chemical structure of **3-Amino-4-bromobenzaldehyde** is depicted in the diagram below. This visualization illustrates the arrangement of atoms and the covalent bonds that constitute the molecule, highlighting the relative positions of the amino, bromo, and aldehyde functional groups on the benzene ring.

Molecular structure of **3-Amino-4-bromobenzaldehyde**.

Disclaimer: This document is intended for informational purposes for a technical audience. Experimental protocols and signaling pathways are not detailed within this guide as the focus is on the core molecular structure and weight.

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References

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